

# Lead(IV) fluoride chemical formula and structure

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Lead(IV) fluoride*

CAS No.: *7783-59-7*

Cat. No.: *B1208609*

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## An In-depth Technical Guide to **Lead(IV) Fluoride**

This technical guide provides a comprehensive overview of **lead(IV) fluoride** ( $\text{PbF}_4$ ), also known as lead tetrafluoride. It is intended for researchers, scientists, and professionals in drug development who may encounter or consider this compound in their work. This document covers its chemical formula, structure, properties, synthesis protocols, and safety information.

## Chemical Formula and Properties

**Lead(IV) fluoride** is an inorganic compound with the chemical formula  $\text{PbF}_4$ .<sup>[1][2][3][4][5]</sup> In this compound, lead exhibits a +4 oxidation state.<sup>[6][7]</sup> It is the only room-temperature stable tetrahalide of lead.<sup>[3][8]</sup>  $\text{PbF}_4$  presents as a white to beige or yellow crystalline solid.<sup>[3][4][8][9]</sup> It is known to be highly reactive and hydrolyzes readily in the presence of moisture, turning brown due to the formation of lead dioxide ( $\text{PbO}_2$ ).<sup>[4][9]</sup>

## Quantitative Data Summary

The key physical and chemical properties of **lead(IV) fluoride** are summarized in the table below for easy reference.

Property	Value	Citations
IUPAC Name	tetrafluoroplumbane	[2][6][10]
Synonyms	Lead tetrafluoride, Plumbic fluoride	[2][4][11]
CAS Number	7783-59-7	[1][2][4][6]
Molecular Formula	PbF <sub>4</sub>	[1][2][4][5][6]
Molecular Weight	~283.2 g/mol	[1][2][3][6][10]
Appearance	White to beige/yellow crystals	[3][8][9]
Melting Point	~600 °C	[4][8][9][10][12]
Density	6.7 g/cm <sup>3</sup>	[3][4][9][12]
Crystal Structure	Tetragonal	[4][13]

## Chemical Structure

**Lead(IV) fluoride** has a crystal structure that is isostructural with tin(IV) fluoride (SnF<sub>4</sub>).<sup>[3][8]</sup> The structure consists of planar layers of octahedrally coordinated lead atoms.<sup>[3][8]</sup> In this arrangement, the octahedra share four corners. Each lead atom is bonded to six fluorine atoms, with two being terminal (unshared) fluorine atoms located in a trans position to one another.<sup>[3][8]</sup>

## Experimental Protocols: Synthesis of Lead(IV) Fluoride

Several methods have been established for the synthesis of **lead(IV) fluoride**. The choice of method depends on the desired purity, scale, and available starting materials.

### Method 1: Direct Fluorination of Lead(II) Fluoride

This is the most common and established method for preparing PbF<sub>4</sub>.<sup>[6]</sup> It involves the direct reaction of lead(II) fluoride (PbF<sub>2</sub>) with elemental fluorine gas at elevated temperatures.

- Reaction:  $\text{PbF}_2 + \text{F}_2 \rightarrow \text{PbF}_4$
- Protocol:
  - Place solid lead(II) fluoride in a suitable reaction vessel.
  - Pass a carefully controlled mixture of fluorine gas, diluted with an inert gas like nitrogen ( $\text{N}_2$ ) or carbon dioxide ( $\text{CO}_2$ ), over the  $\text{PbF}_2$ .<sup>[4][9]</sup>
  - Maintain the reaction temperature at approximately 300 °C.<sup>[4][6]</sup>
  - The reaction typically requires several hours to achieve complete conversion. Continuous monitoring of the gas flow is necessary to maintain stoichiometric ratios.<sup>[6]</sup>
  - The resulting product is a yellow crystalline solid with purities that can exceed 99% when reaction conditions are properly controlled.<sup>[6]</sup>

## Method 2: Low-Temperature Synthesis with Halogen Fluorides

$\text{PbF}_4$  can also be synthesized at lower temperatures using potent fluorinating agents like bromine trifluoride ( $\text{BrF}_3$ ) or chlorine trifluoride ( $\text{ClF}_3$ ).<sup>[6]</sup>

- Protocol using Bromine Trifluoride:
  - This reaction can be conducted at temperatures between 25 °C and 100 °C.<sup>[6]</sup>
  - The synthesis must be performed under strictly anhydrous conditions.<sup>[6]</sup>
  - The mechanism involves the transfer of fluoride ions from  $\text{BrF}_3$  to the lead substrate, yielding lead tetrafluoride and bromine-containing byproducts.<sup>[6]</sup>
- Protocol using Chlorine Trifluoride:
  - This method is effective in a temperature range of 25 °C to 150 °C.<sup>[6]</sup>
  - Similar to the  $\text{BrF}_3$  method, anhydrous conditions are critical for a successful reaction.

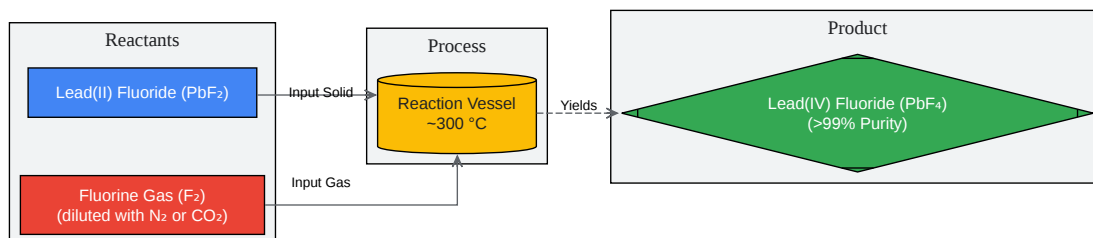
## Method 3: Halogen Exchange

Another synthetic route involves the reaction of lead(IV) chloride (PbCl<sub>4</sub>) with fluorine gas.[6]

- Reaction:  $\text{PbCl}_4 + 2\text{F}_2 \rightarrow \text{PbF}_4 + 2\text{Cl}_2$
- Protocol: This method highlights the versatility of using different lead compounds for synthesis via halogen exchange reactions.[6]

## Visualization of Synthesis Workflow

The following diagram illustrates the logical workflow for the primary synthesis method of **Lead(IV) Fluoride**.



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Caption: Workflow for the synthesis of **Lead(IV) Fluoride**.

## Applications in Research

While not as common as other lead compounds, **lead(IV) fluoride** has specific applications in scientific research:

- **Fluorinating Agent:** It has been proposed as a fluorinating agent, particularly for hydrocarbons.[4][9]
- **Computational Chemistry:** Its unique structure with octahedrally coordinated lead makes  $\text{PbF}_4$  a subject for theoretical studies to understand bonding and electronic configurations in lead-fluorine systems.[6]
- **Reference Material:** The well-defined crystal structure of  $\text{PbF}_4$  allows it to be used as a reference material in various spectroscopic techniques, such as X-ray diffraction, for material science applications.[6]

## Safety and Handling

**Lead(IV) fluoride** is a hazardous substance and must be handled with appropriate safety precautions.

- **Toxicity:** The compound is harmful if swallowed or inhaled.[2][6] Both acute and chronic exposure can lead to significant health effects.[6] Chronic exposure to lead compounds may cause plumbism, characterized by a lead line in the gums, muscle weakness, and mental changes.[14]
- **Reproductive Hazard:** It is classified as a substance that may damage fertility or the unborn child.[2]
- **Reactivity:**  $\text{PbF}_4$  is highly sensitive to moisture and will react with water, as well as strong acids and bases.[4][6] It should be handled in a dry box or under a dry, inert atmosphere.[9]
- **Regulatory Status:** Due to its lead content, **lead(IV) fluoride** is a restricted substance under REACH regulations.[2][6]

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